

# Metominostrobin: A Comparative Guide to its Efficacy in Field Trials

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Metominostrobin

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**Metominostrobin**, a strobilurin-based fungicide, has demonstrated significant efficacy in controlling key diseases in rice, according to multiple field studies. This guide provides a comparative analysis of **Metominostrobin**'s performance against other fungicides, supported by experimental data from various research trials. It is intended for researchers, scientists, and professionals in drug development to offer a comprehensive overview of its field performance.

## Efficacy in Controlling Rice Diseases

Field trials have consistently shown **Metominostrobin** (20% SC) to be highly effective in reducing the severity of major rice diseases, notably sheath blight and rice blast, leading to improved grain yields.

### Sheath Blight

Two sprays of **Metominostrobin** 20SC at a concentration of 200 g a.i. ha<sup>-1</sup> (2 ml/l of water) were found to be highly effective in reducing the severity of sheath blight in rice and improving grain yield when compared to other fungicides.[1][2] In one experiment, **Metominostrobin** 20 SC applied at 2 ml/l reduced disease severity by 64.7% and increased yield by 40.5% over the untreated control, outperforming other popular check fungicides.[3] Another study highlighted that **Metominostrobin** 20SC at 2 ml/l demonstrated superiority with the lowest mean disease severity (30.1%) and the highest grain yield, proving more effective than the check fungicide Tricyclazole 75WP.[4]

### Rice Blast

Against rice blast, **Metominostrobin** 20 SC (0.20%) recorded the lowest incidence and intensity of leaf blast and the lowest incidence of neck blast.[5] This treatment resulted in the highest reduction of leaf and neck blast at 77.80% and 45.68%, respectively.[5] The highest grain yield of 28.84 q/ha was achieved with **Metominostrobin** (0.2%), marking a 75.32% increase in paddy yield.[5]

## Comparative Performance Data

The following tables summarize the quantitative data from field trials, comparing the performance of **Metominostrobin** with other fungicides in controlling rice sheath blight and blast.

Table 1: Efficacy Against Rice Sheath Blight

Fungicide Treatment	Application Rate	Mean Disease Severity (%)	Grain Yield ( kg/ha )	Percentage Yield Increase Over Control	Reference
Metominostrobin 20SC	2 ml/l	30.1	Not specified	Not specified	[4]
Tricyclazole 75WP (Check)	Not specified	64.9	4880	8%	[4]
Untreated Control	-	85.3	Not specified	-	[4]
Metominostrobin 20 SC	2 ml/l	Reduced by 64.7%	Increased by 40.5%	40.5%	[3]
Untreated Control	-	-	-	-	[3]

Table 2: Efficacy Against Rice Blast

Fungicide Treatment	Application Rate	Leaf Blast Incidence (%)	Leaf Blast Intensity (%)	Neck Blast Incidence (%)	Grain Yield (q/ha)	Percentage Yield Increase	Reference
Metominostrobin 20 SC	0.20%	55.93	14.19	39.64	28.84	75.32%	[5]
Propiconazole 25 EC	0.10%	Not specified	Not specified	Not specified	28.47	73.07%	[5]
Isoprothiolane 40 EC	0.15%	Not specified	Not specified	Not specified	26.57	61.52%	[5]

## Experimental Protocols

The field trials cited in this guide generally followed a standard methodology for evaluating fungicide efficacy. Below is a detailed description of a typical experimental protocol.

1. **Experimental Design:** The trials are commonly conducted using a Randomized Block Design (RBD).[6]
2. **Plot and Variety:** The experiments are carried out in plots of a specific size, for instance, 5 x 5 m2.[1] A susceptible rice variety is typically chosen to ensure adequate disease pressure for evaluating the fungicides' effectiveness.
3. **Fungicide Application:** Fungicide treatments are applied as foliar sprays. The number of sprays can vary, with two to three applications at specified intervals (e.g., 15 days) being common, often starting from the initial appearance of the disease.[7]
4. **Data Collection:**
  - **Disease Severity:** Disease incidence and severity are recorded at set intervals after the final fungicide application. This is often done by assessing a random sample of plants from each

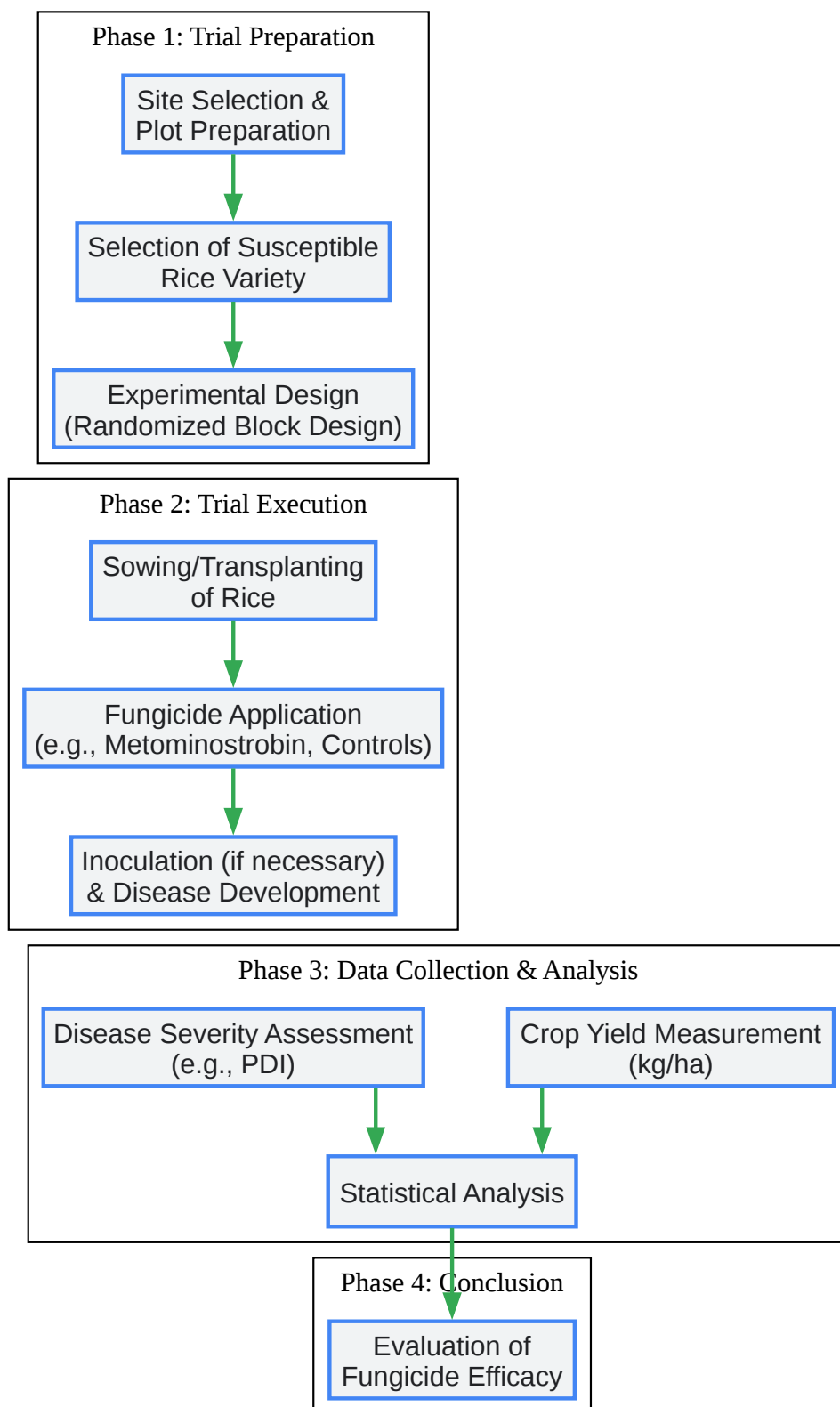
plot and using a standardized disease rating scale, such as the 0-9 scale from the Standard Evaluation System (SES) for rice.[3] The Percent Disease Index (PDI) is then calculated.

- Grain Yield: At the end of the trial, the grain yield from each plot is harvested, measured, and often converted to quintals or kilograms per hectare (q/ha or kg/ha ) for comparison.[3]

5. Statistical Analysis: The collected data on disease severity and yield are subjected to statistical analysis to determine the significance of the differences observed between the treatments.

## Visualizing Experimental Workflow and Mechanism of Action

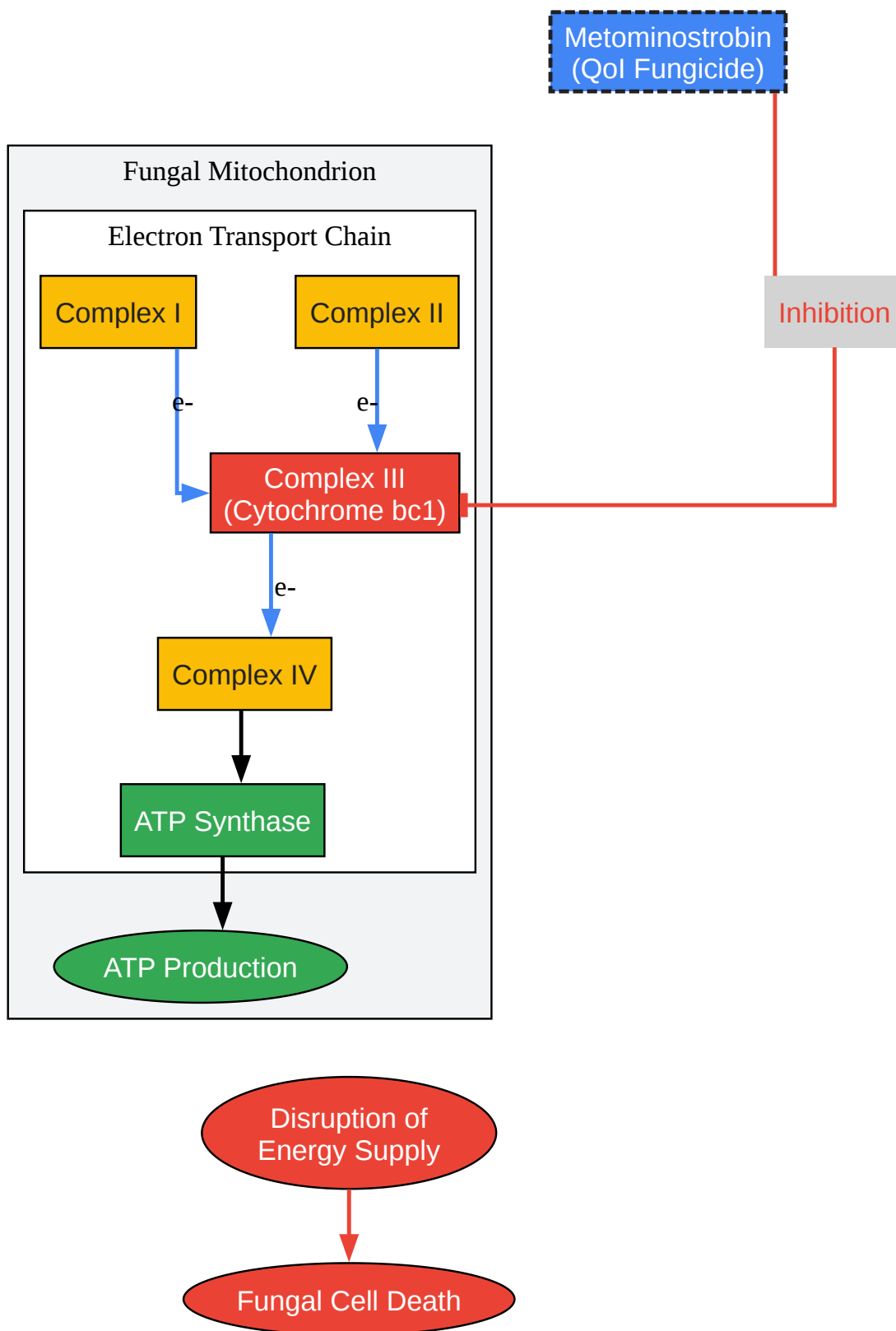
To further clarify the processes involved, the following diagrams illustrate a typical experimental workflow for fungicide field trials and the signaling pathway of **Metominostrobin**'s mechanism of action.



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Typical workflow for a fungicide efficacy field trial.

**Metominostrobin** is a Quinone outside Inhibitor (QoI) fungicide.[8] It acts by inhibiting mitochondrial respiration in fungi.



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**Metominostrobin's** mechanism of action as a QoI fungicide.

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